

"1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine" molecular weight and formula

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Compound of Interest

Compound Name: 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

Cat. No.: B1670739

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Technical Guide: 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data on the chemical compound **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine**, also known as Dipin. The information is presented to be a quick reference for research and development purposes.

Core Chemical Properties

1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine is a chemical compound that has been classified as an alkylating agent.^[1] Such agents are known to be monofunctional and require metabolic activation to become effective antitumor intermediates.^[1]

Quantitative Data Summary

The fundamental molecular properties of **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** are summarized in the table below for easy reference.

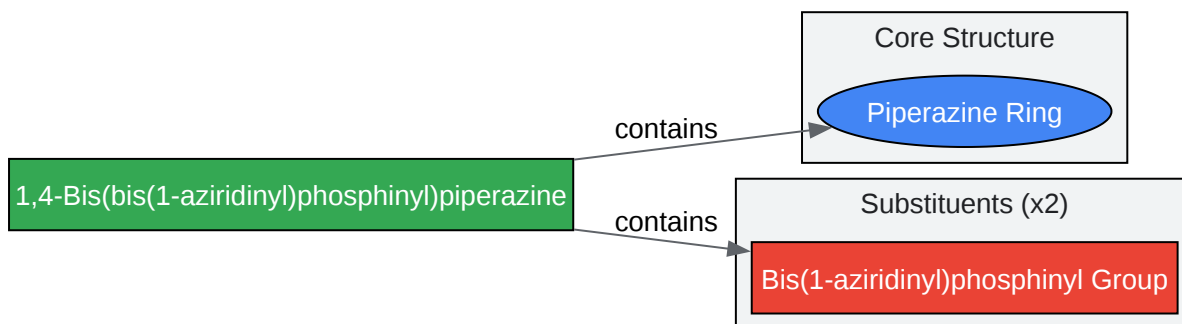
Property	Value	Source
Molecular Formula	C ₁₂ H ₂₄ N ₆ O ₂ P ₂	[1]
Molecular Weight	346.31 g/mol	[1]
Exact Mass	346.31 u	[1]
CAS Number	738-99-8	[1]

Experimental Protocols & Signaling Pathways

Detailed experimental protocols and specific signaling pathways for **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** are highly dependent on the specific research application (e.g., studies on antineoplastic activity, mutagenicity, or carcinogenesis). As this document is a general technical guide focused on the compound's core properties, specific experimental methodologies are not included. Researchers are advised to consult targeted literature for protocols relevant to their study design. The compound is known to act as an alkylating antineoplastic agent, a carcinogen, and a mutagen, which suggests its interaction with cellular DNA.[1]

Logical and Structural Visualizations

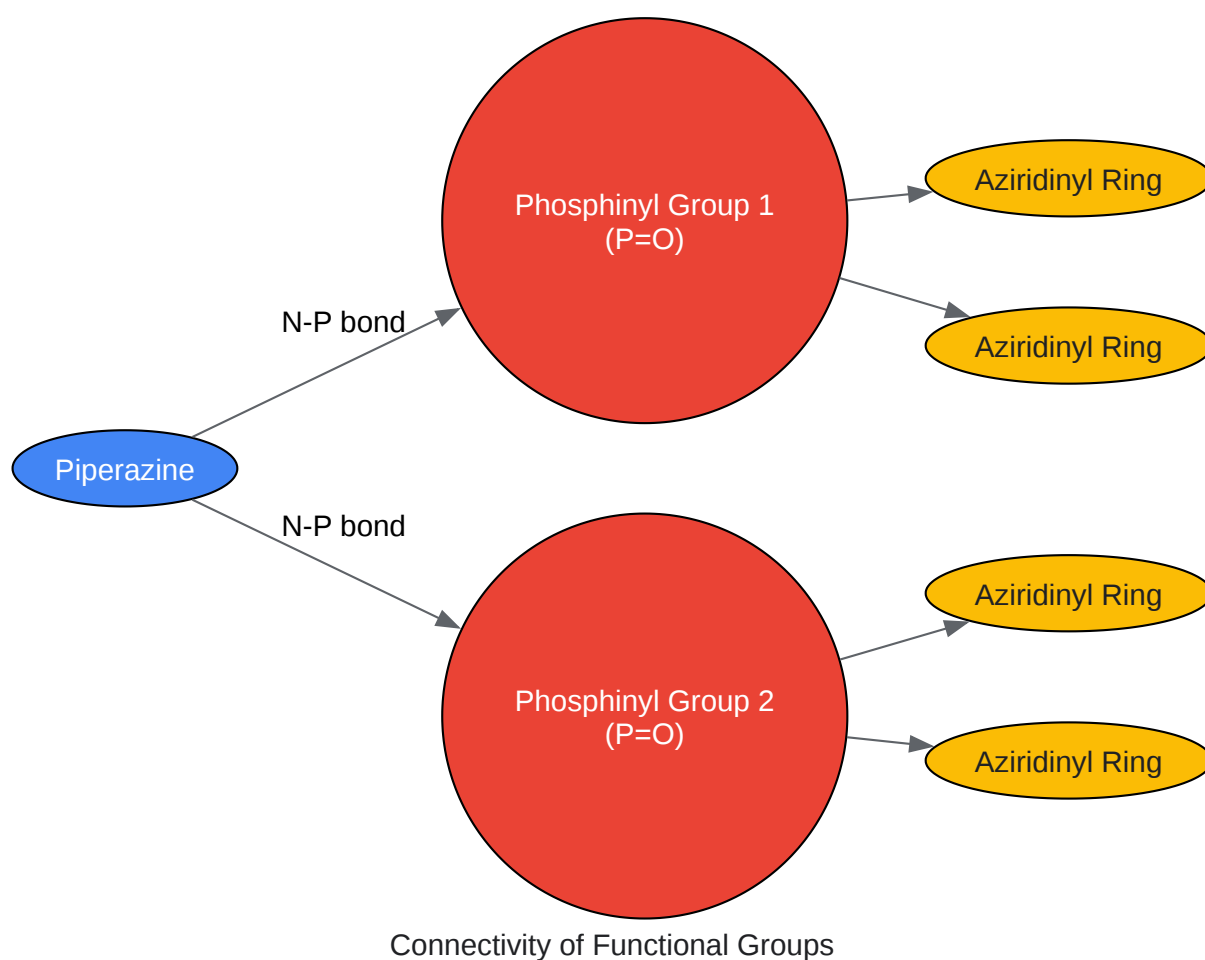
To facilitate a better understanding of the compound's structure, the following diagrams illustrate its logical composition and the relationship between its constituent functional groups.



Logical Composition of 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

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Caption: High-level logical composition of the molecule.

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Caption: Functional group connectivity in the molecule.

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References

- 1. echemi.com [echemi.com]
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